

Personal protective equipment for handling Cianopramine

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Compound of Interest

Compound Name: *Cianopramine*

Cat. No.: *B1668977*

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Essential Safety and Handling Guide for Cianopramine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cianopramine**. Given the limited availability of a specific Safety Data Sheet (SDS) for **Cianopramine**, this information is synthesized from general guidelines for handling hazardous drugs and data from structurally similar compounds.

Chemical Identifier:

Identifier	Value
IUPAC Name	3-(10,11-dihydro-5H-dibenzo[b,f]azepin-5-yl)-N,N-dimethyl-3-oxopropan-1-amine
Synonyms	3-cyanoimipramine, Ro 11-2465
CAS Number	66834-24-0
Molecular Formula	C ₂₀ H ₂₃ N ₃
Molecular Weight	305.42 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

Cianopramine is a tricyclic antidepressant and a potent inhibitor of serotonin uptake.^[1] While specific toxicity data is limited, it should be handled as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Purpose
Hand Protection	Two pairs of chemotherapy-rated gloves.	To prevent skin contact. The outer glove should be removed immediately after handling.
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from splashes or dust.
Body Protection	A disposable gown made of a low-permeability fabric with a solid front and long sleeves.	To prevent contamination of clothing and skin.
Respiratory Protection	A NIOSH-certified N95 or higher respirator.	To be used when there is a risk of generating airborne particles or aerosols.

This information is based on general guidelines for handling hazardous drugs as outlined by OSHA and NIOSH.^{[2][3]}

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle **Cianopramine** in a well-ventilated area, preferably within a chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.^[4]
- Storage: Store in a tightly sealed container in a cool, dry, and dark place. Recommended storage for the powder form is at -20°C for up to 3 years.^[5]

- Practices to Avoid: Do not eat, drink, or smoke in areas where **Cianopramine** is handled. Avoid generating dust. Wash hands thoroughly after handling.

Spill Management:

- Evacuate: Clear the area of all personnel.
- Contain: Cover the spill with an absorbent material to prevent it from spreading.
- Clean: Carefully collect the absorbed material and spilled substance using appropriate tools (e.g., scoop, dustpan).
- Decontaminate: Clean the spill area with a suitable decontamination solution.
- Dispose: Place all contaminated materials, including PPE, into a sealed, labeled hazardous waste container.

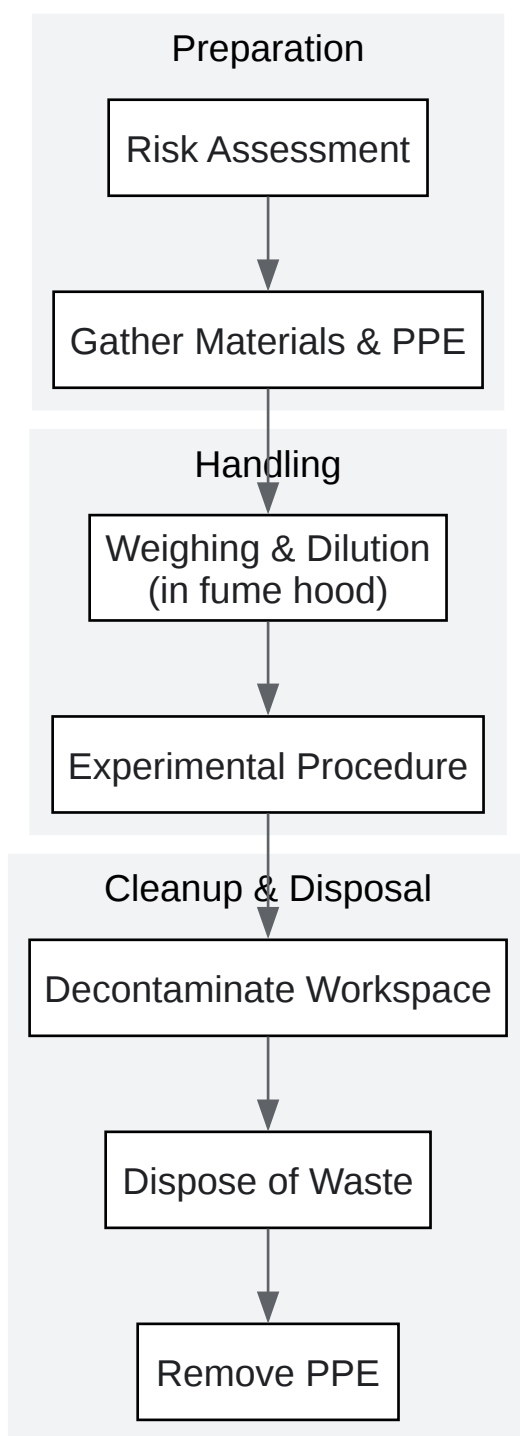
Disposal Plan: All waste containing **Cianopramine**, including contaminated PPE and cleaning materials, must be disposed of as hazardous chemical waste.[6][7] Follow all local, state, and federal regulations for hazardous waste disposal.[8][9] It is recommended to use a licensed chemical waste management company for disposal.

Emergency Procedures

Exposure Type	Immediate Action
Inhalation	Move the individual to fresh air. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Experimental Workflow and Safety Precautions

Below is a diagram illustrating the general workflow for handling **Cianopramine** in a laboratory setting, emphasizing the integration of safety measures at each step.



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Caption: General laboratory workflow for handling **Cianopramine**.

This workflow highlights the critical safety checkpoints from preparation to disposal, ensuring minimal exposure and safe management of the compound.

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